

# 5,6,7,8-Tetrafluorocoumarin: A Technical Overview for Scientific Professionals

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## Compound of Interest

Compound Name: **5,6,7,8-Tetrafluorocoumarin**

Cat. No.: **B1330801**

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CAS Number: 33739-04-7 Molecular Formula: C<sub>9</sub>H<sub>2</sub>F<sub>4</sub>O<sub>2</sub>

This technical guide provides a comprehensive overview of the known properties, potential applications, and synthetic considerations for **5,6,7,8-Tetrafluorocoumarin**, a fluorinated derivative of coumarin. This document is intended for researchers, scientists, and professionals in the fields of drug development and chemical biology.

## Core Properties

Detailed experimental data on the physical and chemical properties of **5,6,7,8-Tetrafluorocoumarin** are not extensively available in publicly accessible literature. The following tables summarize the available information and provide estimated properties based on related compounds.

Table 1: Physical Properties of **5,6,7,8-Tetrafluorocoumarin**

Property	Value	Source/Notes
Molecular Weight	222.11 g/mol	Calculated
Appearance	Solid (predicted)	Based on typical state of similar coumarins
Melting Point	Data not available	-
Boiling Point	Data not available	-
Solubility	Likely soluble in organic solvents such as DMSO, DMF, and chlorinated solvents. Poorly soluble in water (predicted).	Based on the general solubility of coumarins and fluorinated organic compounds.

Table 2: Spectroscopic and Hazard Information

Parameter	Details	Source/Notes
NMR Spectroscopy	<sup>1</sup> H, <sup>13</sup> C, and <sup>19</sup> F NMR data are not readily available in public databases.	-
IR Spectroscopy	Expected to show characteristic peaks for a lactone carbonyl (C=O) and C-F bonds.	General spectroscopic principles.
Mass Spectrometry	The exact mass can be used for identification.	-
Safety and Handling	Refer to the Safety Data Sheet (SDS) from the supplier. General precautions for handling fluorinated organic compounds should be taken. Use appropriate personal protective equipment (PPE), including gloves and eye protection, and work in a well-ventilated area.	-

## Synthesis and Reactivity

Detailed, peer-reviewed experimental protocols for the direct synthesis of **5,6,7,8-Tetrafluorocoumarin** are not widely published. However, the synthesis of related fluorinated coumarins often involves the cyclization of fluorinated phenols or the modification of existing coumarin scaffolds.

The reactivity of the tetrafluorophenyl ring in the related compound, 5,6,7,8-tetrafluoro-4-hydroxycoumarin, has been explored. Studies have shown that the fluorine atoms, particularly at the 7-position, are susceptible to nucleophilic aromatic substitution. This reactivity allows for the introduction of various functional groups, which can be leveraged to modulate the molecule's properties for specific applications.

# Potential Applications in Research and Drug Development

While specific studies on **5,6,7,8-Tetrafluorocoumarin** are limited, the broader class of fluorinated coumarins has garnered significant interest in several scientific domains. The introduction of fluorine atoms can enhance metabolic stability, improve cell membrane permeability, and modulate the electronic properties of the coumarin core, making them attractive scaffolds for various applications.

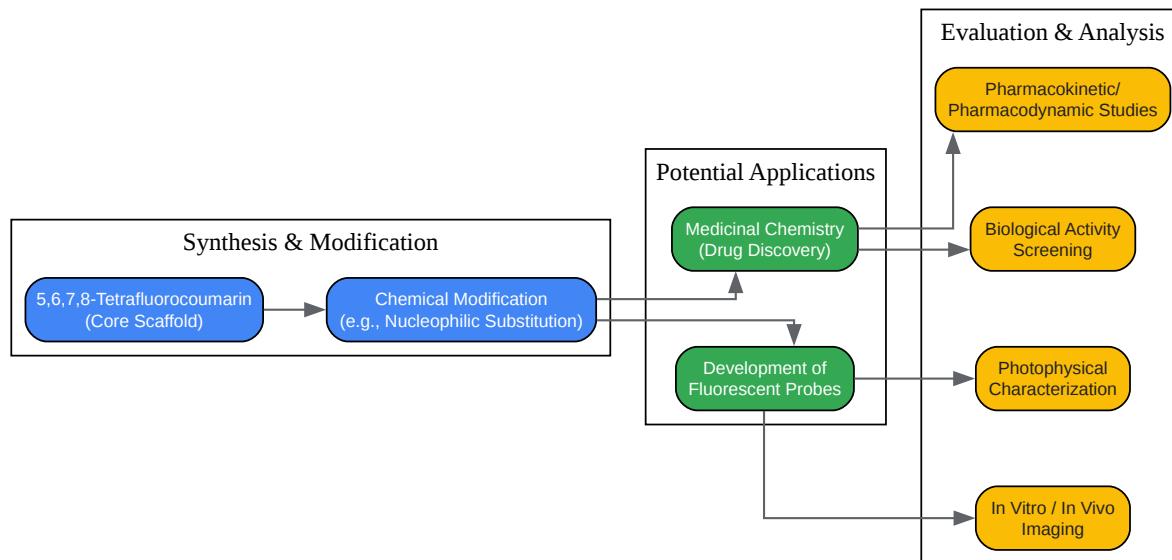
## Fluorescent Probes and Imaging

Coumarin derivatives are well-known for their fluorescent properties. The electron-withdrawing nature of the fluorine atoms in **5,6,7,8-Tetrafluorocoumarin** is expected to influence its photophysical properties, potentially leading to unique spectral characteristics. Fluorinated coumarins are being investigated as probes for detecting biologically relevant analytes and for cellular imaging applications.

## Medicinal Chemistry and Drug Discovery

The coumarin scaffold is a privileged structure in medicinal chemistry, with derivatives exhibiting a wide range of biological activities, including anticoagulant, anticancer, and antimicrobial properties. The incorporation of a tetrafluorophenyl ring can significantly impact a molecule's pharmacokinetic and pharmacodynamic profile. Therefore, **5,6,7,8-Tetrafluorocoumarin** represents a valuable building block for the synthesis of novel therapeutic agents.

The diagram below illustrates the potential logical workflow for the application of fluorinated coumarins in research and development.



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Caption: Logical workflow for the development and application of **5,6,7,8-Tetrafluorocoumarin** derivatives.

## Experimental Protocols

Due to the lack of specific published experimental procedures for **5,6,7,8-Tetrafluorocoumarin**, this section cannot provide detailed protocols. Researchers interested in working with this compound should consult literature on the synthesis and handling of analogous fluorinated coumarins and perform appropriate reaction optimization and safety assessments.

## Conclusion

**5,6,7,8-Tetrafluorocoumarin** is a potentially valuable compound for researchers in chemistry and biology. Its fluorinated structure suggests unique properties that could be exploited for the development of novel fluorescent probes and therapeutic agents. However, the current lack of

publicly available data necessitates further investigation to fully characterize its physical, chemical, and biological properties. This guide serves as a starting point for professionals interested in exploring the potential of this and related fluorinated coumarin derivatives.

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